

CAS number 13412-12-9 characterization

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Compound of Interest

Compound Name:	Methyl 3-(methylamino)but-2-enoate
CAS No.:	13412-12-9
Cat. No.:	B1143795

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An In-Depth Technical Guide to Methyl 3-methylaminocrotonate (CAS 13412-12-9)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of Methyl 3-methylaminocrotonate, a key chemical intermediate. We will delve into its chemical identity, physicochemical properties, synthesis, and detailed analytical characterization. The primary focus will be on its critical role as a versatile building block in the synthesis of pharmacologically active molecules, particularly within the dihydropyridine class of calcium channel blockers.

Chemical Identity and Properties

Methyl 3-methylaminocrotonate is an organic compound classified as an enamine and an α,β -unsaturated ester. This dual functionality is the source of its synthetic utility.

Systematic Name: **Methyl 3-(methylamino)but-2-enoate**^[1] Common Synonyms: Methyl 3-methylaminocrotonate^[1] CAS Number: 13412-12-9^[1]

The structure consists of a butenoate backbone with a methyl ester at one terminus and an N-methyl enamine functionality at the C3 position. This conjugated system dictates its chemical

reactivity and spectroscopic properties.

Table 1: Physicochemical and Structural Properties of CAS 13412-12-9

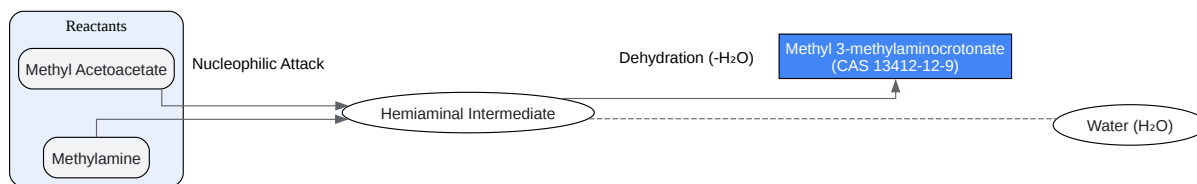
Property	Value	Source(s)
CAS Number	13412-12-9	
Molecular Formula	C ₆ H ₁₁ NO ₂	[2]
Molecular Weight	129.16 g/mol	[1]
Appearance	White to pale cream powder or solid	[2]
Melting Point	62 - 68 °C	[2]
IUPAC Name	methyl 3-(methylamino)but-2-enoate	[1]
SMILES	<chem>CC(=CC(=O)OC)NC</chem>	[1]
InChI Key	QAKYFFYZPIPLDN-UHFFFAOYSA-N	

Synthesis Pathway and Mechanistic Insight

The industrial synthesis of β -aminocrotonates, including the N-methyl derivative, is a well-established process rooted in the principles of condensation chemistry. The most direct and efficient method involves the reaction of a β -ketoester with a primary amine.

Core Reaction: The synthesis of Methyl 3-methylaminocrotonate is achieved through the condensation reaction between Methyl Acetoacetate and Methylamine.

This reaction is mechanistically elegant. The nucleophilic methylamine attacks the ketone carbonyl of methyl acetoacetate. This is followed by a dehydration step, which is often facilitated by acid or base catalysis and the removal of water, to form the stable, conjugated enamine product. The process is typically designed to be a "zero water discharge" process in industrial settings, highlighting its efficiency.[3]



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Caption: Synthesis workflow for Methyl 3-methylaminocrotonate.

Analytical Characterization: A Self-Validating System

Confirming the identity and purity of Methyl 3-methylaminocrotonate requires a multi-technique approach. Each method provides a piece of the structural puzzle, and together they create a self-validating system.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the cornerstone for unambiguous structural elucidation. Both ¹H and ¹³C NMR are essential.

- ¹H NMR (Proton NMR): The causality behind the expected spectrum is the unique electronic environment of each proton set.
 - N-H Proton: A broad singlet is expected, the chemical shift of which is highly dependent on solvent and concentration due to hydrogen bonding.
 - Vinyl Proton (=CH): A singlet around 4.5-5.0 ppm. Its downfield shift is due to the deshielding effects of the adjacent ester carbonyl and the electron-donating enamine nitrogen.

- O-Methyl Protons ($-\text{OCH}_3$): A sharp singlet around 3.6-3.7 ppm, characteristic of a methyl ester.
- N-Methyl Protons ($-\text{NCH}_3$): A singlet (or a doublet if coupled to the N-H proton, which is often not observed due to exchange) around 2.8-3.0 ppm.
- Vinyl-Methyl Protons ($=\text{C}-\text{CH}_3$): A singlet around 1.9-2.1 ppm.
- ^{13}C NMR (Carbon NMR): This technique validates the carbon backbone.
 - Ester Carbonyl ($\text{C}=\text{O}$): A peak in the 168-172 ppm region.
 - Olefinic Carbons ($=\text{C}$): Two distinct peaks are expected for the $\text{C}=\text{C}$ double bond, one significantly downfield (attached to the nitrogen) and one upfield (the vinyl CH).
 - Methyl Carbons: Three distinct signals for the $\text{O}-\text{CH}_3$, $\text{N}-\text{CH}_3$, and the vinyl $\text{C}-\text{CH}_3$ carbons, each in a characteristic region of the aliphatic spectrum.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is a rapid and powerful tool for confirming the presence of key functional groups. The choice to use FT-IR is driven by its ability to quickly verify the molecular architecture.

Expected Characteristic Absorptions:

- N-H Stretch: A moderate to sharp band in the $3300\text{-}3500\text{ cm}^{-1}$ region confirms the secondary amine.
- C=O Stretch: A strong, sharp absorption band around $1690\text{-}1710\text{ cm}^{-1}$. The conjugation with the $\text{C}=\text{C}$ bond lowers the frequency from a typical saturated ester ($\sim 1740\text{ cm}^{-1}$).
- C=C Stretch: A strong band around $1600\text{-}1650\text{ cm}^{-1}$, characteristic of a conjugated alkene.
- C-O Stretch: A strong band in the $1000\text{-}1300\text{ cm}^{-1}$ region, indicative of the ester linkage.

Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight and can provide structural information through fragmentation analysis.

- **Molecular Ion (M^+):** The primary validation is the observation of the molecular ion peak. For Methyl 3-methylaminocrotonate, this will appear at an m/z of 129, corresponding to the molecular weight of the $C_6H_{11}NO_2$ formula.
- **Key Fragmentation Pathways:** The fragmentation pattern provides a fingerprint of the molecule. Logical bond cleavages include:
 - Loss of the methoxy group ($-OCH_3$) resulting in a fragment at m/z 98.
 - Loss of the entire ester group ($-COOCH_3$) resulting in a fragment at m/z 70.
 - Cleavage of the N-methyl group ($-CH_3$) leading to a fragment at m/z 114.

Chromatographic Purity Analysis

For drug development applications, purity is paramount. Gas Chromatography (GC) is the preferred method for this compound due to its volatility.

- **Methodology:** A sample is vaporized and injected into a GC column. The components separate based on their boiling points and interactions with the column's stationary phase. A detector (commonly a Flame Ionization Detector, FID) quantifies the amount of each component.
- **Self-Validation:** A pure sample of Methyl 3-methylaminocrotonate will yield a single, sharp peak at a specific retention time under defined conditions. The area of this peak, relative to the total area of all peaks in the chromatogram, gives a quantitative measure of purity. Commercial suppliers often guarantee a purity of $\geq 96.0\%$ as determined by GC.[2]

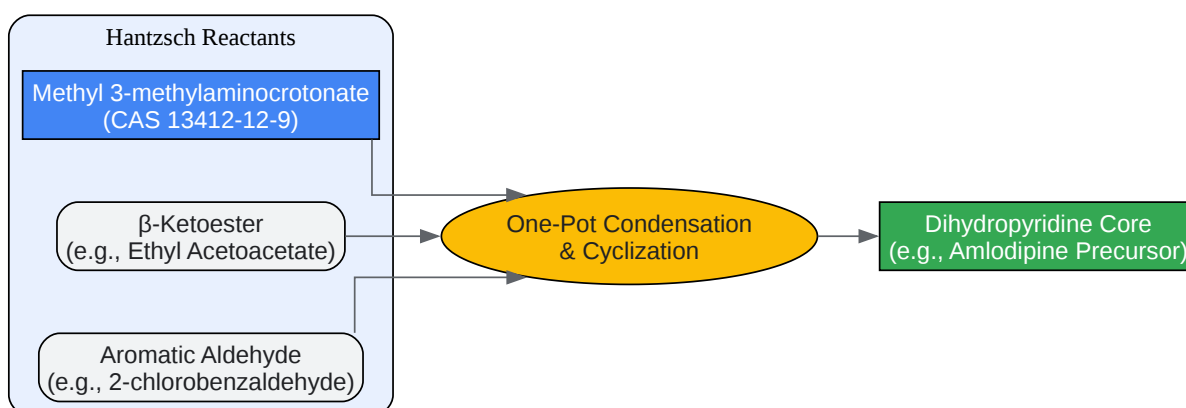
Core Application in Drug Development: The Hantzsch Dihydropyridine Synthesis

The primary value of Methyl 3-methylaminocrotonate to the pharmaceutical industry lies in its role as a key precursor for dihydropyridine-based drugs.[4] These compounds are potent L-

type calcium channel blockers used extensively in the treatment of hypertension and angina.[5] Notable drugs in this class include Amlodipine, Felodipine, and Nitrendipine.[4]

The compound is a critical component in the Hantzsch Dihydropyridine Synthesis, a multi-component reaction that efficiently constructs the core drug scaffold. In this synthesis, Methyl 3-methylaminocrotonate serves as the nitrogen-containing component that forms one side of the resulting heterocyclic ring.

The general workflow involves the condensation of an aldehyde, two equivalents of a β -ketoester (or one equivalent of a β -ketoester and one equivalent of a β -amino-crotonate), and ammonia or a primary amine. Using Methyl 3-methylaminocrotonate provides one of these key building blocks pre-formed.



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Caption: Role of CAS 13412-12-9 in Hantzsch Dihydropyridine Synthesis.

Safety and Handling

According to safety data sheets, Methyl 3-methylaminocrotonate is classified as an irritant.[1][2]

- Hazards: Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[1]
[2]
- Handling: Standard laboratory personal protective equipment (PPE) should be used, including safety glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated area or a chemical fume hood.[2]
- Storage: The compound should be stored in a tightly closed container in a cool, dry place.[2]

Conclusion

Methyl 3-methylaminocrotonate (CAS 13412-12-9) is a synthetically valuable intermediate whose chemical character is defined by its enamine and unsaturated ester functionalities. Its synthesis from common starting materials is efficient, and its structure can be rigorously confirmed through a combination of NMR, FT-IR, and mass spectrometry, with purity readily assessed by GC. Its most significant contribution to science and medicine is its role as a fundamental building block in the construction of dihydropyridine drugs, which are essential for the management of cardiovascular diseases. This makes a thorough understanding of its properties and characterization critical for professionals in pharmaceutical research and development.

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